

Application Note: Erbium(III) Iodide () as a Synergistic Lewis Acid Catalyst

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Compound of Interest

Compound Name: Erbium(III) iodide

CAS No.: 13813-42-8

Cat. No.: B085353

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Executive Summary

Erbium(III) iodide (

) represents a specialized class of Lanthanide Lewis acids that offers a distinct advantage over traditional triflates or chlorides: Synergistic Activation. While the

center acts as a hard Lewis acid (oxophilic) to activate carbonyls or epoxides, the iodide counter-ion (

) acts as a soft, transient nucleophile. This dual nature accelerates ring-opening reactions and multicomponent couplings where steric hindrance or acid-sensitivity is a concern.

This guide details the application of

in two high-value workflows: Regioselective Aminolysis of Epoxides and the One-Pot Synthesis of

-Aminophosphonates.

Technical Grounding & Mechanism

The "Hard Acid / Soft Nucleophile" Advantage

Unlike Erbium triflate (

), where the counter-ion is non-nucleophilic,

operates via a "push-pull" mechanism.

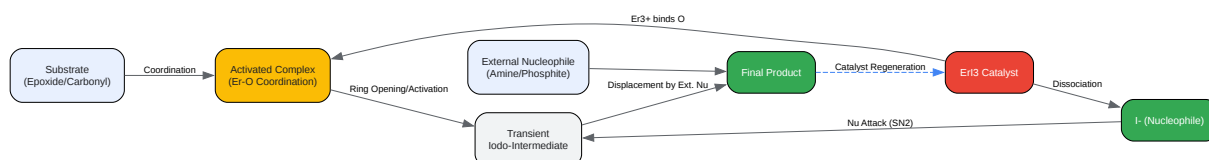
- Electrophilic Activation: The high charge density of

coordinates strongly with hard oxygens (epoxides, carbonyls), increasing electrophilicity.

- Nucleophilic Assistance: The iodide ion (

), being a good nucleophile and an excellent leaving group, attacks the activated substrate, forming a transient iodo-intermediate that is rapidly displaced by the incoming nucleophile (amine/phosphite).

Mechanistic Pathway (Graphviz)



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Figure 1: The synergistic catalytic cycle of

. The iodide ion facilitates the reaction by stabilizing the transition state or forming a reactive intermediate, distinguishing it from non-nucleophilic Lewis acids.

Application 1: Regioselective Ring Opening of Epoxides

The aminolysis of epoxides to form

-amino alcohols is a cornerstone reaction in drug development (e.g.,

-blockers). Traditional methods often require harsh conditions or lack regioselectivity.

catalyzes this reaction under neutral conditions with high regioselectivity for the less hindered carbon.

Experimental Protocol

Reagents:

- Epoxide substrate (1.0 equiv)
- Amine (1.1 equiv)
- (anhydrous) (5-10 mol%)
- Solvent: Acetonitrile () or Dichloromethane ()

Step-by-Step Methodology:

- Catalyst Preparation: In a glovebox or under Argon, weigh (10 mol%) into a flame-dried round-bottom flask.
 - Note:

is hygroscopic. If using the hydrate, dry under vacuum at 150°C for 4 hours prior to use for strictly anhydrous applications, though

is remarkably water-tolerant compared to

.
- Solvation: Add anhydrous

(5 mL per mmol substrate). Stir until the salt is partially dissolved/suspended.

- Substrate Addition: Add the epoxide (1.0 equiv) followed by the amine (1.1 equiv).
- Reaction: Stir at room temperature. Monitor by TLC (typically 15-60 mins).
 - Observation: The reaction is often exothermic; for large scales (>10g), cool to 0°C during addition.
- Workup: Quench with water (10 mL). Extract with Ethyl Acetate (3 x 10 mL).
- Purification: Dry organic layer over
 , concentrate, and purify via silica gel chromatography.

Performance Data (Comparative)

Catalyst	Time (min)	Yield (%)	Regioselectivity (a:b)	Notes
EtI ₃	25	94	98:2	High activity due to I- assistance
	45	88	92:8	Slower, lacks nucleophilic assistance
	120	65	80:20	Harsh, byproduct formation
None	>1440	<10	N/A	No reaction at RT

Application 2: One-Pot Synthesis of -Aminophosphonates[1][2]

This protocol utilizes the Kabachnik-Fields reaction, a three-component coupling of an aldehyde, an amine, and a phosphite.[1]

-Aminophosphonates are bio-isosteres of amino acids and crucial for antiviral/antitumor drug synthesis.[2]

Experimental Protocol

Reagents:

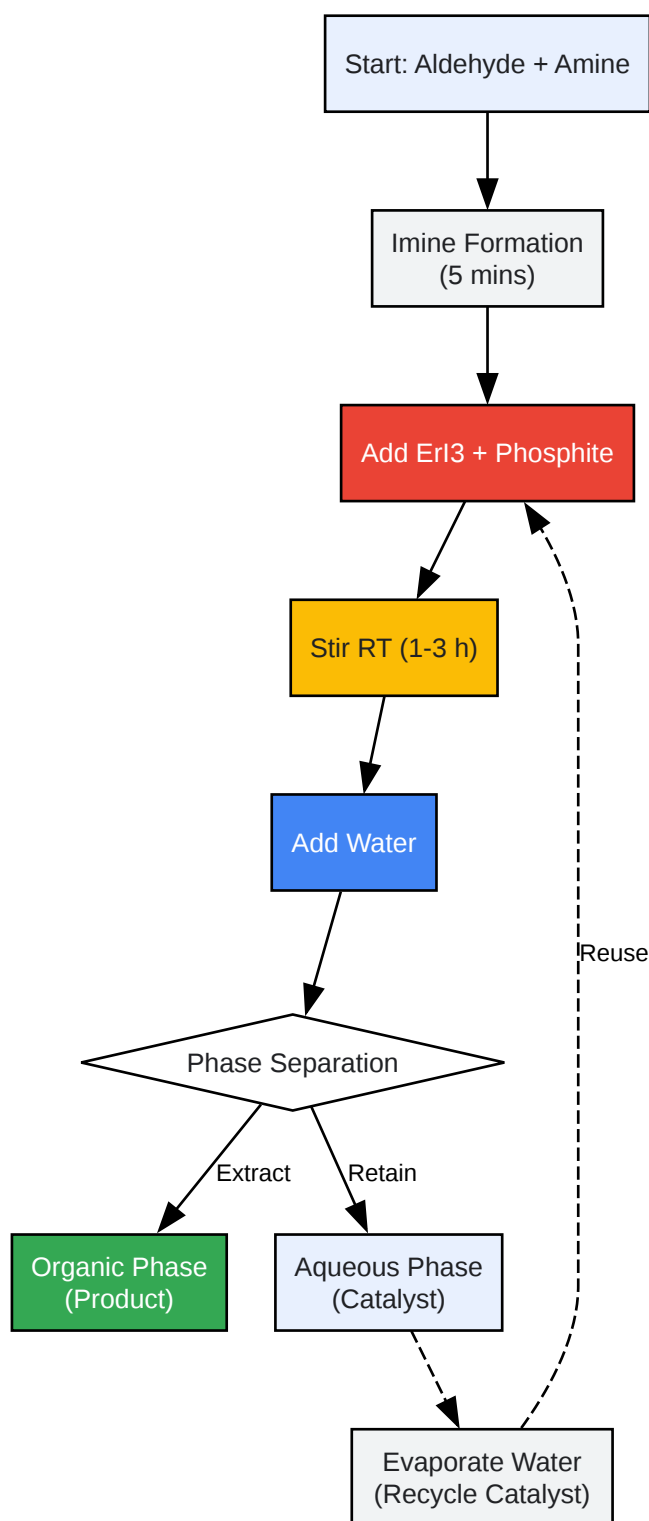
- Aldehyde (1.0 equiv)
- Amine (1.0 equiv)
- Triethyl phosphite or Diethyl phosphite (1.2 equiv)
- (10 mol%)
- Solvent: Ethanol (Green Chemistry compliant) or Solvent-free

Step-by-Step Methodology:

- Mixing: In a 25 mL flask, combine the aldehyde and amine. Stir for 5 minutes to initiate imine formation.
- Catalyst Addition: Add
(10 mol%).
- Phosphite Addition: Add the phosphite dropwise.
- Reaction: Stir at room temperature (or 50°C for sterically hindered substrates) for 1-3 hours.
- Catalyst Recovery (Critical Step):
 - Add water to the reaction mixture.[3] The product (organic) will separate or precipitate.
 - The
remains in the aqueous phase.
 - Extract product with Ethyl Acetate.

- Recycling: The aqueous phase containing the catalyst can be washed with ether and reused. Evaporation of water regenerates the catalyst (though activity may decrease slightly after cycle 3 due to hydrolysis).
- Purification: Recrystallization from EtOH/Ether is often sufficient, avoiding chromatography.

Workflow Diagram (Graphviz)



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Figure 2: Green chemistry workflow for the synthesis of
-aminophosphonates with catalyst recycling.

Handling, Safety, and Storage

- Hygroscopicity:

is hygroscopic. While it tolerates moisture during the reaction, long-term storage must be in a desiccator or glovebox to prevent hydrolysis to oxyiodides.

- Light Sensitivity: Iodides can liberate iodine () upon prolonged exposure to light. Store in amber vials.
- Toxicity: Erbium salts are generally considered to have low toxicity, but standard PPE (gloves, goggles) is mandatory. Avoid inhalation of dust.

References

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- Kobayashi, S., et al. (2002). Lanthanide Triflates as Water-Tolerant Lewis Acids. Chemical Reviews. (Foundational text on Ln(III) stability and reactivity).
- Antonio, M., et al. (2018). Erbium Salts as Non-Toxic Catalysts Compatible with Alternative Reaction Media. Catalysts. (Review of Erbium salts in green chemistry).

Disclaimer: This application note is for research purposes only. Always consult the Safety Data Sheet (SDS) before handling rare earth halides.

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